

# Comprehensive Safety and Handling Guide for MCA-SEVNLDAEFR-K(Dnp)-RR, amide

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## Compound of Interest

Compound Name: MCA-SEVNLDAEFR-K(Dnp)-RR,  
amide

Cat. No.: B15494332

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This guide provides essential safety, logistical, and operational protocols for handling the fluorescent FRET-based peptide substrate, **MCA-SEVNLDAEFR-K(Dnp)-RR, amide**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and maintain product integrity.

## Product and Safety Information at a Glance

Identifier	Information
Chemical Name	MCA-SEVNLDAEFR-K(Dnp)-RR, amide
CAS Number	438625-61-7[1]
Molecular Formula	C86H125N27O29[1]
Molecular Weight	2001.08 g/mol [2]
Appearance	Lyophilized solid[3]
Solubility	Soluble in DMSO[3][4]
Storage Temperature	-20°C[1][4][5]

While a specific Safety Data Sheet (SDS) for the complete peptide is not available, a hazard assessment based on its components is crucial. The peptide contains a 7-methoxycoumarin-4-acetic acid (MCA) group, which is harmful if swallowed or inhaled, and causes skin and serious

eye irritation[1][6]. It also contains a 2,4-dinitrophenyl (Dnp) group; related compounds are known to be flammable solids and harmful if swallowed[7][8]. Therefore, this peptide should be handled with care as a potentially hazardous substance.

## Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.

Protection Type	Required Equipment	Justification
Eye Protection	Safety goggles with side shields	Protects against splashes and airborne particles of the lyophilized powder.
Hand Protection	Chemical-resistant nitrile gloves	Prevents skin contact with the peptide.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Work in a well-ventilated area or chemical fume hood	Recommended, especially when handling the lyophilized powder to avoid inhalation.

## Operational Plan: From Receipt to Use

A systematic approach to handling ensures both safety and experimental consistency.

### 1. Receiving and Storage:

- Upon receipt, verify the integrity of the product container.
- Store the lyophilized peptide in a tightly sealed container at -20°C, protected from light[3][4].

### 2. Reconstitution:

- Before opening, allow the product to equilibrate to room temperature in a desiccator to prevent moisture condensation.

- Perform all weighing and initial dissolution in a chemical fume hood.
- To prepare a stock solution, dissolve the peptide in DMSO[3][4].
- For extended storage, it is advisable to create single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles[9].

### 3. Experimental Use:

- When using the peptide in experiments, ensure all handling is done wearing the appropriate PPE.
- Avoid cross-contamination by using dedicated sterile equipment.

## Emergency Procedures

In the event of exposure, follow these first-aid measures immediately.

Exposure Type	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention[1][6].
Skin Contact	Wash the affected area thoroughly with soap and water. Remove contaminated clothing. If irritation persists, seek medical advice[1][6].
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get medical attention[1][6].
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention[1][6].

**Spill Response:** In case of a spill, evacuate the area and ensure proper ventilation. Wear full PPE, including respiratory protection. For a solid spill, carefully sweep up the material to avoid

creating dust and place it in a sealed container for disposal. For a liquid spill, absorb it with an inert material and place it in a sealed container for disposal. Clean the spill area thoroughly.

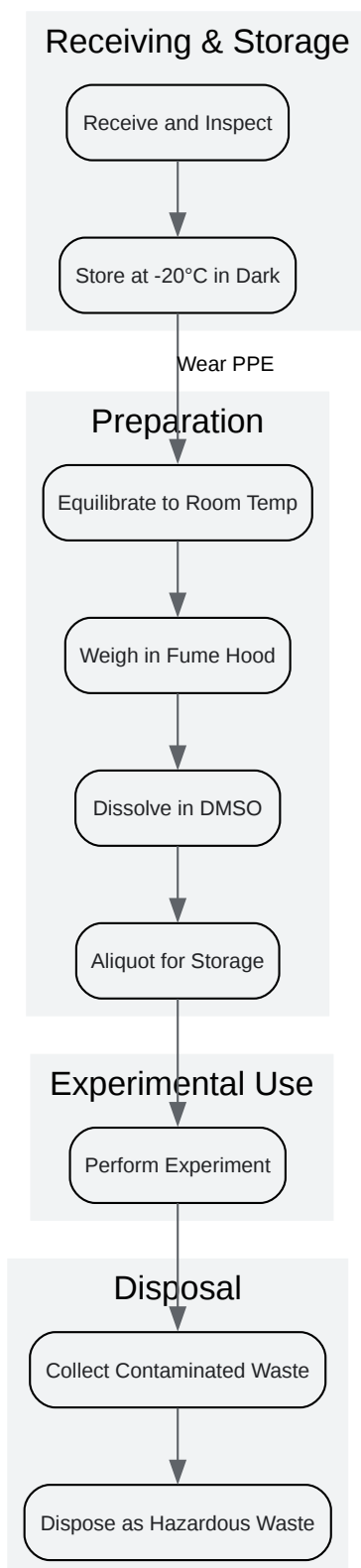
## Disposal Plan

Proper disposal is critical for laboratory safety and environmental protection.

- **Waste Collection:** All materials contaminated with the peptide, including unused solutions, pipette tips, and gloves, should be collected in a designated and clearly labeled hazardous waste container.
- **Disposal Method:** Dispose of the chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain or dispose of in regular trash<sup>[9]</sup>.

## Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **MCA-SEVNLDAEFR-K(Dnp)-RR, amide**.



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